

Personal protective equipment for handling Indium(I)bromide

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Compound of Interest

Compound Name: *Indium(I)bromide*

Cat. No.: *B13155353*

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Essential Safety and Handling Guide for Indium(I) Bromide

This guide provides critical safety, operational, and disposal information for laboratory professionals, including researchers, scientists, and drug development experts, who handle Indium(I) bromide. Adherence to these procedures is vital for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

Indium(I) bromide is a hazardous chemical that poses significant risks upon exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#) [\[4\]](#) It is crucial to use appropriate Personal Protective Equipment (PPE) to prevent contact and inhalation.

Summary of Hazards:

- Acute Toxicity: Harmful if swallowed or in contact with skin.[\[1\]](#)[\[2\]](#)
- Skin Corrosion/Irritation: Causes severe skin burns and irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Eye Damage/Irritation: Causes serious eye damage.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[5\]](#)

The following table summarizes the necessary PPE for handling Indium(I) bromide.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear chemical safety goggles and a face shield. [3][6]
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure.[3][6][7]
Respiratory Protection	Use a NIOSH-approved respirator with a particulate filter (e.g., N95) or a self-contained breathing apparatus.[3][5][6]

Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of Indium(I) bromide in a laboratory setting.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[3][6]
- Ensure that an eyewash station and safety shower are readily accessible.
- Before starting, review the Safety Data Sheet (SDS) for Indium(I) bromide.[1][3][4][6]
- Confirm that all necessary PPE is available and in good condition.

2. Handling the Compound:

- Wear the appropriate PPE as specified in the table above.
- Avoid generating dust when handling the solid material.[3][6]
- Do not eat, drink, or smoke in the area where Indium(I) bromide is handled.[1]
- Wash hands thoroughly after handling the compound.[1][3]

3. In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with water/shower for at least 15 minutes. Seek immediate medical attention.[3]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[3]

Disposal Plan

Proper disposal of Indium(I) bromide and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste Indium(I) bromide and materials contaminated with it (e.g., gloves, weighing paper, pipette tips) in a clearly labeled, sealed, and compatible hazardous waste container.
- Disposal Procedure:
 - Dispose of the hazardous waste through an approved waste disposal facility.[1][3][4]
 - Do not dispose of Indium(I) bromide down the drain or in the regular trash.[8]
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Quantitative Data

The following tables provide key quantitative data for Indium(I) bromide.

Physical and Chemical Properties:

Property	Value
Molecular Formula	InBr
Molar Mass	194.72 g/mol
Appearance	Red crystalline solid
Melting Point	285 °C (545 °F; 558 K) [9]
Boiling Point	656 °C (1213 °F; 929 K) [9]
Density	4.96 g/cm³ [9]
Solubility in Water	Decomposes [9] [10]

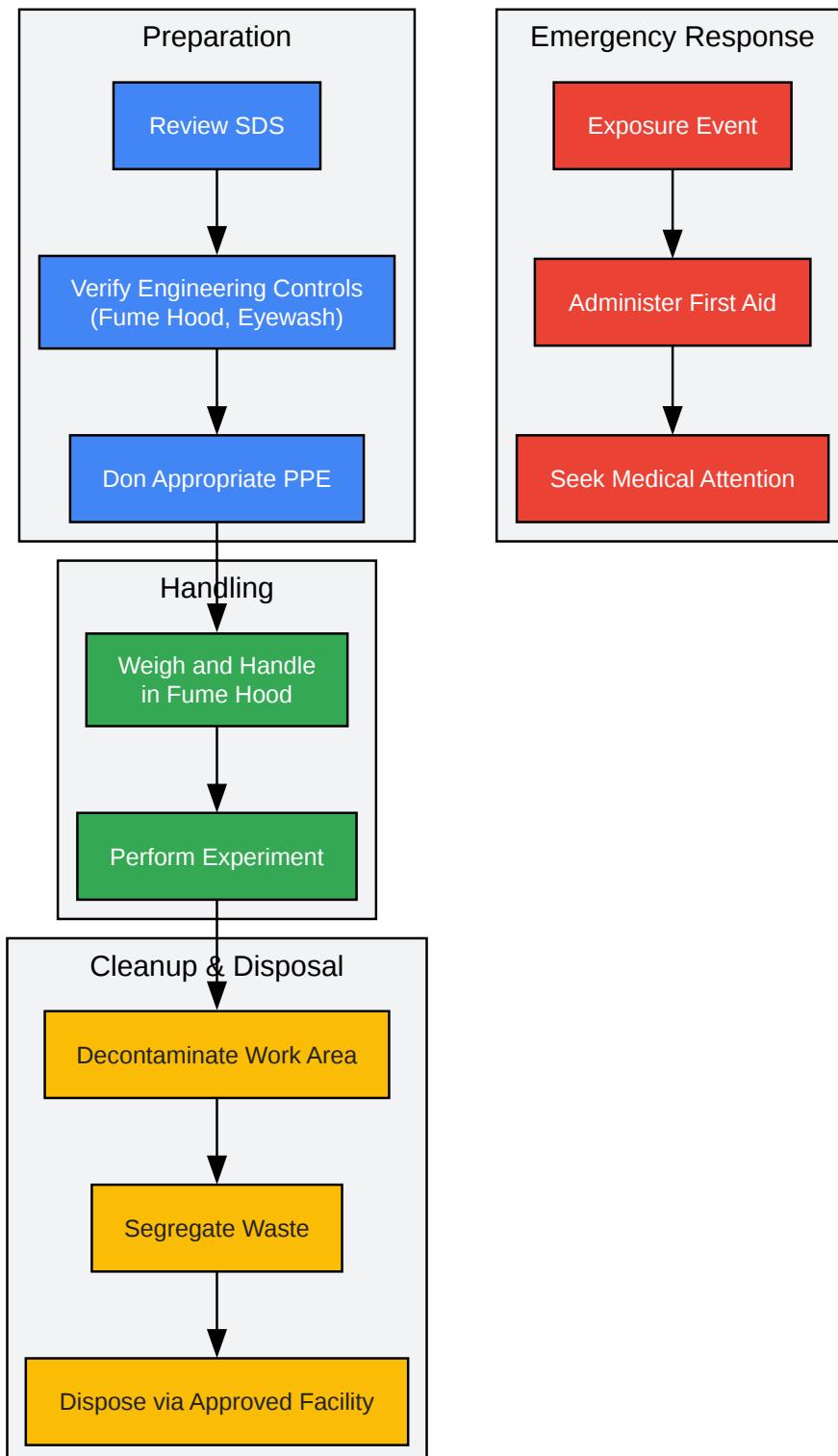
Exposure Limits:

Organization	Limit Type	Value
ACGIH	TLV-TWA	0.1 mg/m³ (as In) [3] [6]
OSHA	PEL-TWA	0.1 mg/m³ (as In) [3] [6]
NIOSH	REL-TWA	0.1 mg/m³ (as In) [3] [6]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of Indium(I) bromide.

Safe Handling Workflow for Indium(I) Bromide

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Caption: Workflow for the safe handling of Indium(I) bromide.

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